

Technical Guide: Determination of the Molecular Weight of 2-Diethoxymethyl Adenosine

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Compound of Interest

Compound Name: 2-Diethoxymethyl adenosine

Cat. No.: B15587052

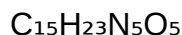
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This document provides a detailed guide to the determination of the molecular weight of the compound **2-Diethoxymethyl adenosine**. The methodology outlined herein is based on the compound's molecular formula and the standard atomic weights of its constituent elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC).

Molecular Formula and Structure

2-Diethoxymethyl adenosine is a modified nucleoside, a derivative of adenosine. Accurate molecular weight determination first requires the confirmation of its precise molecular formula. Based on its chemical structure, the molecular formula for **2-Diethoxymethyl adenosine** is established as:



This formula indicates that a single molecule of the compound contains 15 carbon atoms, 23 hydrogen atoms, 5 nitrogen atoms, and 5 oxygen atoms.

Calculation Methodology

The molecular weight (MW) of a compound is the sum of the atomic weights of its constituent atoms. The calculation protocol involves a systematic summation based on the molecular formula and the standard atomic weight of each element.

Experimental Protocol: Molecular Weight Calculation

- Identify the Molecular Formula: Determine the exact number of atoms of each element in the molecule. For **2-Diethoxymethyl adenosine**, this is $C_{15}H_{23}N_5O_5$.
- Obtain Standard Atomic Weights: Use the standard atomic weights for each element as provided by IUPAC.^[1] These weights are weighted averages of the naturally occurring isotopes of each element.
 - Carbon (C): 12.011 u^{[2][3][4]}
 - Hydrogen (H): 1.008 u^{[5][6][7][8]}
 - Nitrogen (N): 14.007 u^{[9][10][11]}
 - Oxygen (O): 15.999 u^{[12][13]}
- Calculate Elemental Contribution: For each element, multiply its atomic weight by the number of atoms present in the molecule (the subscript from the molecular formula).
- Summation: Add the total weight contributions from each element to arrive at the final molecular weight of the compound. The result is expressed in atomic mass units (u) or daltons (Da). The molar mass is numerically equivalent but is expressed in grams per mole (g/mol).

Data Presentation: Molecular Weight Calculation

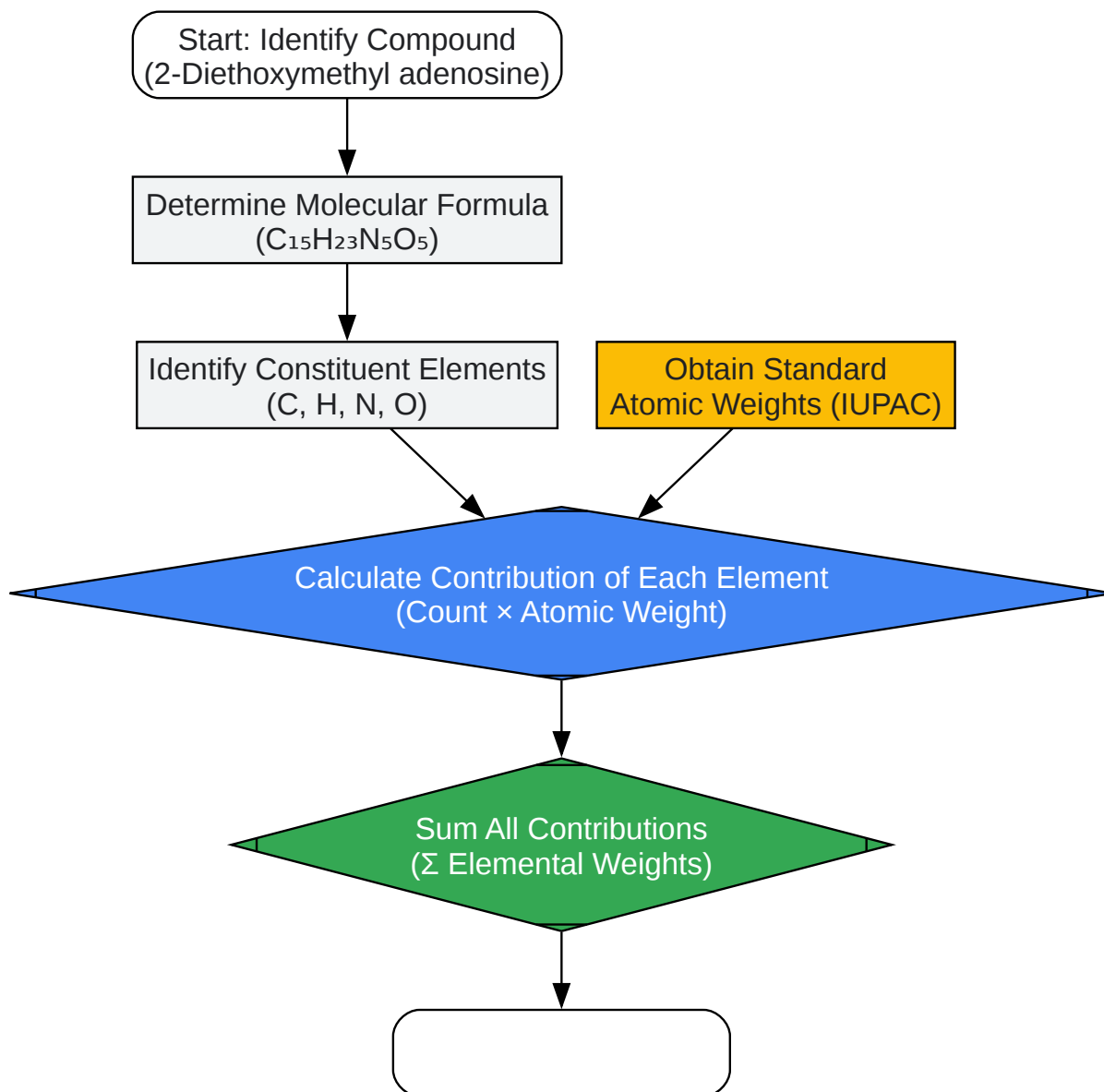
The following table summarizes the quantitative data used to calculate the molecular weight of **2-Diethoxymethyl adenosine**.

Element	Symbol	Atomic Count	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (u)
Carbon	C	15	12.011	180.165
Hydrogen	H	23	1.008	23.184
Nitrogen	N	5	14.007	70.035
Oxygen	O	5	15.999	79.995
Total	353.379			

Based on this calculation, the molecular weight of **2-Diethoxymethyl adenosine** is 353.379 u. The molar mass is 353.379 g/mol .

Visualization of Workflow

The logical workflow for determining the molecular weight of a chemical compound is illustrated in the diagram below. This process begins with identifying the compound and culminates in the final calculated molecular weight.



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Caption: Workflow for Molecular Weight Determination.

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